

synthesis of 2,3,4,5-Tetrabromobenzoic acid

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Compound Focus: 2,3,4,5-Tetrabromobenzoic acid

CAS No.: 27581-13-1

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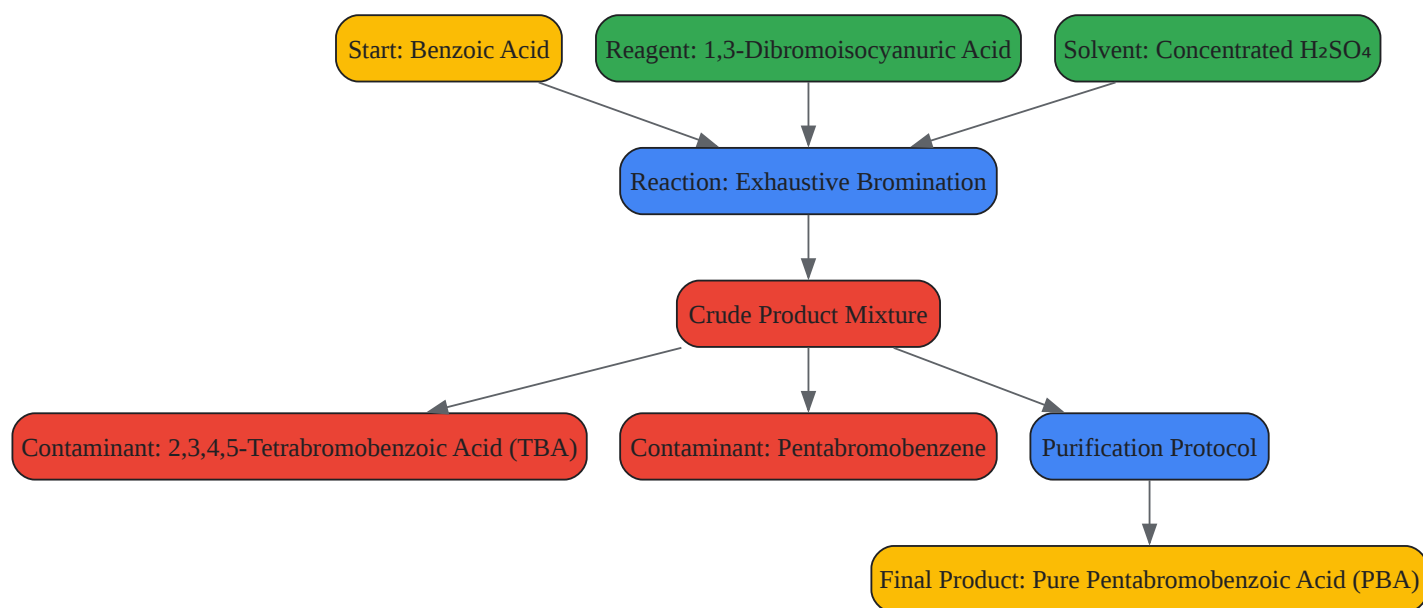
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Synthesis and Purification Protocol

Based on a 2022 study, the most efficient method for synthesizing pentabromobenzoic acid involves the exhaustive bromination of benzoic acid. The following table summarizes the key aspects of this protocol, which is a relevant starting point for understanding the synthesis of tetrabrominated derivatives [1].

Aspect	Details
Target Compound	2,3,4,5,6-Pentabromobenzoic Acid (PBA)
Reaction Type	Exhaustive bromination of benzoic acid [1]
Reagent	1,3-Dibromoisocyanuric Acid (DBI) [1]
Solvent/Medium	Concentrated Sulfuric Acid (H ₂ SO ₄) [1]
Key Purification Challenge	Crude product is often contaminated with 2,3,4,5-Tetrabromobenzoic Acid (TBA) and pentabromobenzene [1]
Purification Method	A simple purification protocol was developed (specific steps not detailed in the available abstract) [1]
Structure Confirmation	Single-crystal X-ray diffractometry [1]

The synthesis and purification workflow for this reaction can be visualized as follows:



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Application and Detection Context

Although direct synthesis protocols for **2,3,4,5-tetrabromobenzoic acid** are scarce in the search results, it is prominently identified as a metabolite and a biomarker of exposure to certain flame retardants.

- **Metabolite of Flame Retardants:** **2,3,4,5-Tetrabromobenzoic acid** (TBBA) is the primary urinary metabolite of 2-ethylhexyl-2,3,4,5-tetrabromobenzoate (TBB), a major component in the flame retardant mixture Firemaster 550 [2] [3].
- **Biomarker of Exposure:** Urinary TBBA is used as a biomarker in human exposure studies. Research indicates that exposure occurs through contact with household dust and that frequent hand washing can reduce body burden [2].
- **Standardized Monitoring:** Its importance is underscored by its inclusion in major health studies. For instance, the National Health and Nutrition Examination Survey (NHANES) measures urinary TBBA

with a lower limit of detection of 0.05 ng/mL to assess population-wide exposure to replacement flame retardants [4].

Key Experimental Methods for Detection

For researchers analyzing **2,3,4,5-Tetrabromobenzoic Acid**, particularly in biological or environmental samples, the following methodologies are employed [2] [4]:

- **Sample Preparation:** Enzymatic hydrolysis of urinary conjugates followed by automated off-line solid phase extraction.
- **Separation and Detection:** Reversed-phase high-performance liquid chromatography (HPLC) coupled with isotope dilution-electrospray ionization tandem mass spectrometry (ESI-MS/MS).
- **Sample Type:** The method has been validated for use with urine samples (typically 0.2 mL).

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References

1. , 2 , 3 , 4 ,6-Pentabromobenzoic 5 | CoLab Acid [colab.ws]
2. Urinary Tetrabromobenzoic (TBBA) as a Biomarker of Exposure... Acid [pmc.ncbi.nlm.nih.gov]
3. Scholars@Duke publication: Urinary tetrabromobenzoic ... acid [scholars.duke.edu]
4. FR_J [wwwn.cdc.gov]

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